

Avibactam Sodium: A Comparative Analysis of its Efficacy Against ESBL-Producing Enterobacteriaceae

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Compound of Interest

Compound Name: Avibactam Sodium

Cat. No.: B1665336

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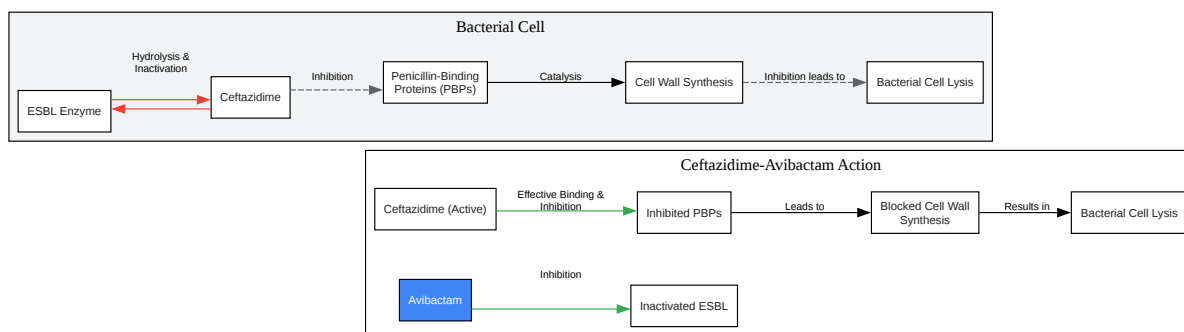
For Researchers, Scientists, and Drug Development Professionals

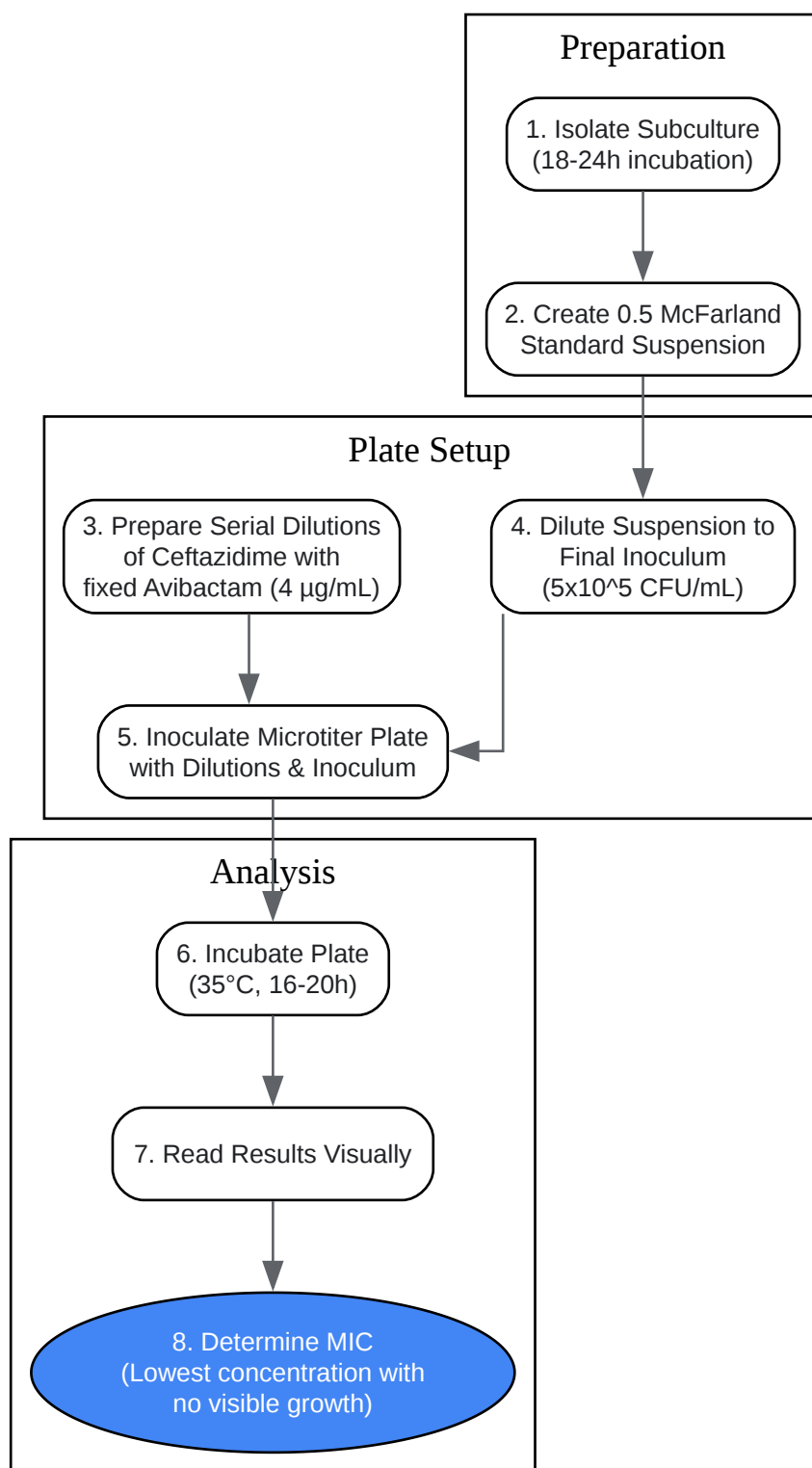
The emergence and spread of extended-spectrum β -lactamase (ESBL)-producing Enterobacteriaceae represent a significant challenge in clinical practice, limiting therapeutic options. **Avibactam sodium**, a novel non- β -lactam β -lactamase inhibitor, in combination with ceftazidime, has emerged as a critical agent in combating these resistant pathogens. This guide provides an objective comparison of ceftazidime-avibactam's in vitro activity against ESBL-producing Enterobacteriaceae relative to other antimicrobial agents, supported by experimental data and detailed methodologies.

Mechanism of Action: Restoring Ceftazidime's Potency

ESBLs are enzymes that hydrolyze and inactivate a broad spectrum of β -lactam antibiotics, including third-generation cephalosporins like ceftazidime. Avibactam works by covalently binding to the active site of these β -lactamase enzymes, effectively inactivating them. This protective action restores the antibacterial activity of ceftazidime, allowing it to bind to its target penicillin-binding proteins (PBPs) and inhibit bacterial cell wall synthesis, leading to cell death.

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